

Introduction: The Strategic Importance of Boc-D-Tyr(2-Br-Z)-OH

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Compound of Interest

Compound Name: *Boc-D-Tyr(2-Br-Z)-OH*

CAS No.: *81189-61-9*

Cat. No.: *B558437*

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For researchers and professionals in drug development and peptide chemistry, the synthesis of complex peptides demands a meticulous selection of building blocks. Each protected amino acid is a critical component, and its protecting groups dictate the entire synthetic strategy. **Boc-D-Tyr(2-Br-Z)-OH** is a highly specialized D-tyrosine derivative designed for use in Boc-based Solid-Phase Peptide Synthesis (SPPS).[1][2] Its utility lies in the clever combination of two distinct protecting groups: the acid-labile N- α -tert-butyloxycarbonyl (Boc) group and the more robust O-(2-bromobenzyloxycarbonyl) (2-Br-Z) side-chain protecting group.[3][4]

This guide provides a comprehensive technical overview of **Boc-D-Tyr(2-Br-Z)-OH**, from sourcing and quality assessment to its practical application. We will explore the mechanistic rationale behind its design and provide field-proven protocols for its successful incorporation into synthetic peptides.

Physicochemical Properties and Supplier Specifications

Accurate characterization is the foundation of reproducible science. **Boc-D-Tyr(2-Br-Z)-OH** is typically supplied as a white to off-white powder.[2][5] Understanding its properties and the

quality parameters reported by suppliers is essential for both procurement and experimental design.

Below is a summary of the key physicochemical data and typical specifications from leading suppliers.

Property	Value	Source(s)
CAS Number	81189-61-9	[2] [6] [7]
Molecular Formula	C ₂₂ H ₂₄ BrNO ₇	[2] [6] [7]
Molecular Weight	~494.33 g/mol	[2] [6]
Appearance	White to slight yellow or beige powder	[2] [5]
Purity (Assay)	≥98% (typically by TLC)	[2] [8]
Melting Point	90-95 °C	[2] [5]
Optical Rotation	[α] 25/D: -10.5 to -5.5° (c=1 in methanol)	[2] [5]
Storage Conditions	Sealed in dry, 2-8°C or 15-25°C	[2] [6]
Primary Application	Boc Solid-Phase Peptide Synthesis (SPPS)	[1] [2] [8]

Major Suppliers

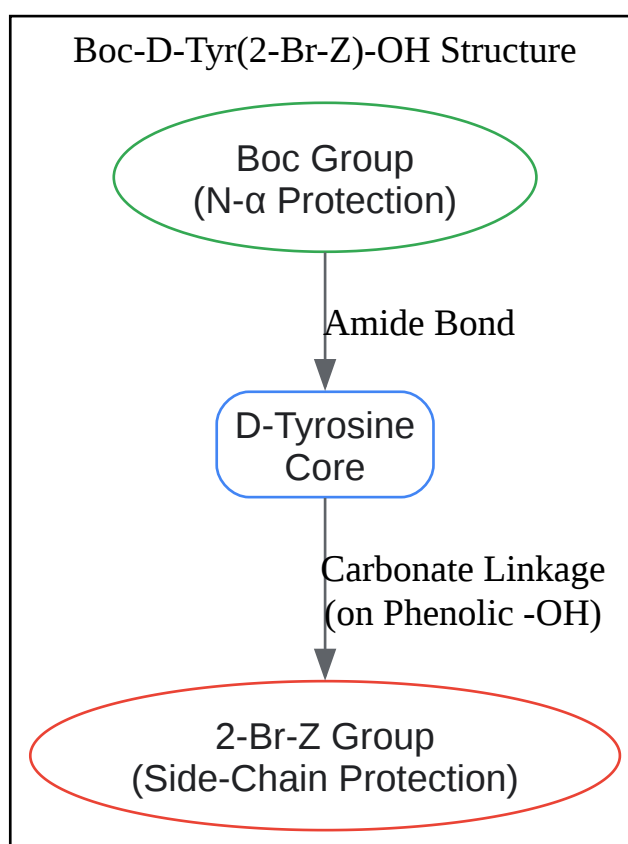
Reputable sources for this reagent include:

- Merck (Novabiochem® brand)[\[2\]](#)[\[9\]](#)
- Aapptec Peptides[\[1\]](#)[\[7\]](#)
- Lead Sciences (BLDpharm brand)[\[6\]](#)
- InvivoChem[\[10\]](#)

When sourcing, it is imperative to request a lot-specific Certificate of Analysis (CoA) to verify purity, identity (e.g., via IR spectrum), and optical rotation, ensuring the material meets the stringent requirements for peptide synthesis.[5][7]

The Chemistry of Protection: A Tale of Two Groups

The efficacy of **Boc-D-Tyr(2-Br-Z)-OH** stems from the orthogonal nature of its protecting groups within the context of Boc-SPPS.[11] Orthogonality means that one group can be removed under conditions that leave the other, and the peptide-resin linkage, completely intact. [12]



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Structure of **Boc-D-Tyr(2-Br-Z)-OH**.

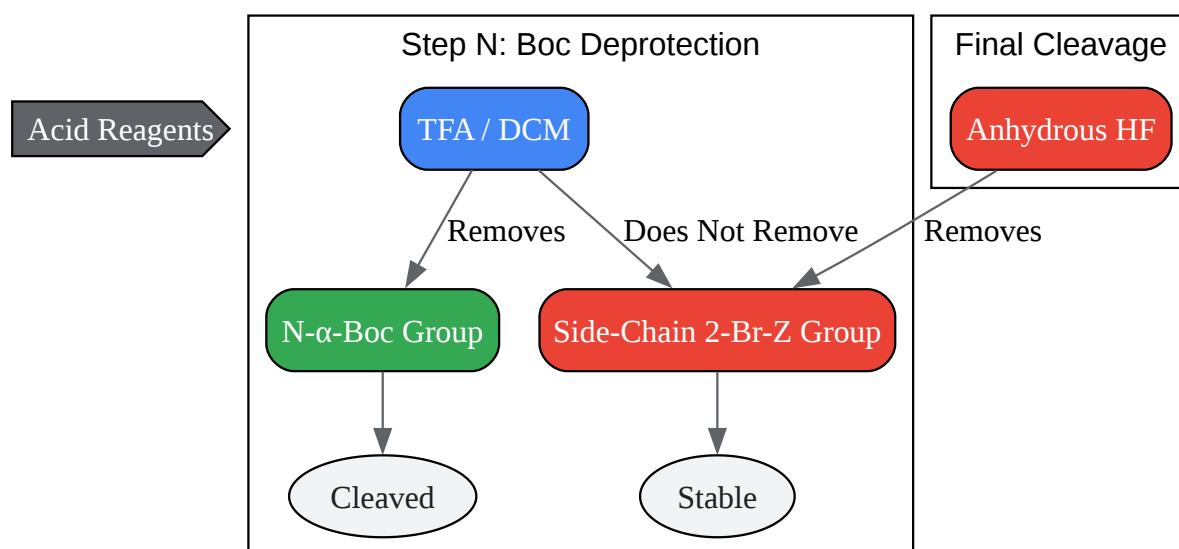
The N-α-Boc Group: The Temporary Shield

The tert-butyloxycarbonyl (Boc) group protects the alpha-amino function of the tyrosine.[13] Its key feature is its lability to moderate acids, such as trifluoroacetic acid (TFA).[14][15] During each cycle of peptide synthesis, the Boc group is quantitatively removed to expose a free amine, which is then ready to be coupled with the next activated amino acid in the sequence.[12] This deprotection step is rapid and efficient, typically accomplished with a solution of 25-50% TFA in dichloromethane (DCM).[13]

The 2-Br-Z Group: The Semi-Permanent Armor

The 2-bromobenzyloxycarbonyl (2-Br-Z) group protects the phenolic hydroxyl side chain of tyrosine.[4] Its stability to the repeated TFA treatments used to remove the Boc group is its defining advantage.[1] This stability is crucial, especially when the D-tyrosine residue is located near the C-terminus of a long peptide, as it will endure numerous acid deprotection cycles without premature cleavage.[1] The electron-withdrawing effect of the bromine atom on the benzyl ring destabilizes the carbocation intermediate that would be formed during acidolysis, rendering it significantly more resistant to TFA than an unsubstituted benzyl (Bzl) group.

This group is only removed at the end of the synthesis during the final cleavage step, which employs very strong acids like anhydrous hydrogen fluoride (HF), trifluoromethanesulfonic acid (TFMSA), or trimethylsilyl trifluoromethanesulfonate (TMSOTf).[1][4]



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Orthogonal Deprotection Strategy.

Application in Boc Solid-Phase Peptide Synthesis (SPPS)

The following is a detailed, self-validating protocol for a single coupling cycle of **Boc-D-Tyr(2-Br-Z)-OH** onto a growing peptide chain anchored to a Merrifield resin.

Experimental Protocol: Single Coupling Cycle

Materials:

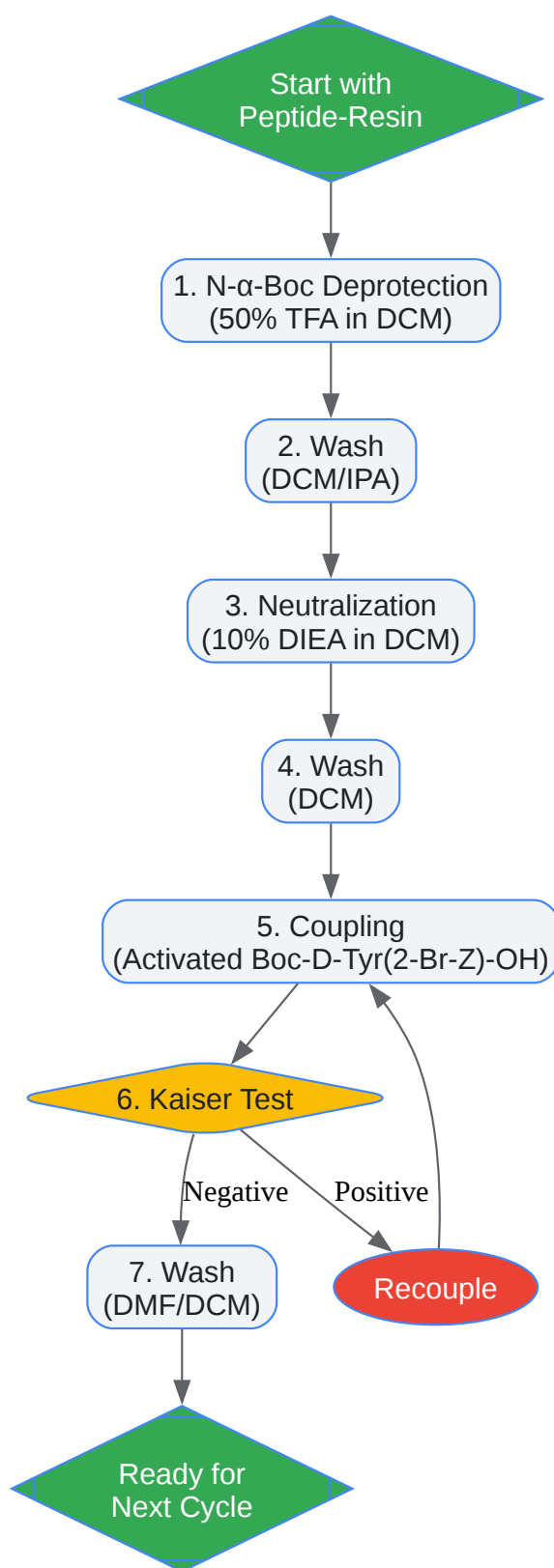
- Peptide-resin (e.g., H-AA_n-...-AA₁-Merrifield Resin)
- **Boc-D-Tyr(2-Br-Z)-OH** (3 equivalents relative to resin loading)
- Dichloromethane (DCM), peptide synthesis grade
- Trifluoroacetic acid (TFA)
- N,N-Diisopropylethylamine (DIEA)
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- 1-Hydroxybenzotriazole (HOBt) (3 eq.)
- N,N'-Diisopropylcarbodiimide (DIC) (3 eq.)
- Kaiser Test Kit

Workflow:

- Resin Swelling:
 - Place the peptide-resin in a suitable reaction vessel.
 - Wash and swell the resin with DCM (3 x 1 min).

- Causality: This step ensures that the reactive sites on the polymer support are fully accessible to reagents.
- N- α -Boc Deprotection:
 - Treat the resin with 50% TFA in DCM (v/v) for 2 minutes and drain.
 - Treat the resin again with 50% TFA in DCM for 20-30 minutes.[\[13\]](#)
 - Causality: The first brief treatment removes most of the Boc groups, while the second, longer treatment ensures complete deprotection.
- Washing:
 - Wash the resin thoroughly with DCM (5 x 1 min) to remove residual TFA and the cleaved tert-butyl carbocations.
 - Wash with Isopropanol (IPA) (2 x 1 min).
 - Wash again with DCM (3 x 1 min).
 - Causality: Meticulous washing is critical to prevent salt formation and side reactions in the subsequent coupling step.
- Neutralization:
 - Treat the resin with 10% DIEA in DCM (v/v) for 2 minutes. Repeat this step.[\[13\]](#)
 - Causality: The TFA deprotection step leaves the newly exposed N-terminal amine as a trifluoroacetate salt. This must be converted to the free amine (a nucleophile) before it can react in the coupling step.[\[12\]](#)
- Washing:
 - Wash the resin with DCM (5 x 1 min) to remove excess DIEA.
- Pre-activation and Coupling:

- In a separate vessel, dissolve **Boc-D-Tyr(2-Br-Z)-OH** (3 eq.) and HOBt (3 eq.) in a minimal amount of DMF.
- Add DIC (3 eq.) to the solution and allow it to pre-activate for 10-15 minutes at room temperature.
- Causality: Pre-activation forms a highly reactive HOBt-ester of the amino acid, which minimizes side reactions like racemization and enhances coupling efficiency.
- Add the activated amino acid solution to the neutralized resin.
- Agitate the reaction vessel for 2-4 hours at room temperature.[\[13\]](#)
- Monitoring and Validation:
 - Take a small sample of resin beads and perform a Kaiser test.[\[13\]](#)
 - A negative result (yellow beads) indicates that all free amines have been acylated and the coupling is complete. A positive result (blue beads) indicates incomplete coupling, and the coupling step should be repeated.
 - Trustworthiness: This in-process control validates the success of the coupling step before proceeding to the next cycle.
- Final Washing:
 - Once coupling is complete, wash the resin with DMF (3 x 1 min) and DCM (3 x 1 min).
 - The resin is now ready for the next deprotection cycle or final cleavage.



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Boc-SPPS Workflow for a Single Coupling Cycle.

Final Cleavage and Deprotection

After the full peptide sequence has been assembled, the final step is to cleave the peptide from the solid support and remove all side-chain protecting groups, including the 2-Br-Z group. This is typically achieved with a strong acid cocktail, most commonly anhydrous HF.

The cleavage mixture also contains "scavengers" to trap the highly reactive carbocations generated from the protecting groups and resin linker, which could otherwise cause unwanted modifications to sensitive residues like tryptophan, methionine, or the newly deprotected tyrosine. A common mixture is HF:p-cresol (90:10) at 0°C for 1-2 hours.

Conclusion

Boc-D-Tyr(2-Br-Z)-OH is a purpose-built tool for the discerning peptide chemist. Its key advantage—the robust 2-Br-Z side-chain protection that is stable to repeated Boc deprotection cycles—makes it an ideal choice for the synthesis of long or complex D-tyrosine-containing peptides via the Boc/Bzl strategy. By understanding its chemical properties, carefully selecting suppliers, and employing validated protocols, researchers can confidently leverage this reagent to advance their drug discovery and development programs.

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